

# Best practices for ensuring the stability of A2793 in culture media

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Compound of Interest		
Compound Name:	A2793	
Cat. No.:	B1291358	Get Quote

## **Technical Support Center: A2780 Cell Line**

A Note on Cell Line Designation: Initial searches for the "A2793" cell line did not yield specific results. It is highly probable that this was a typographical error for the well-established "A2780" human ovarian cancer cell line. This technical support guide focuses on the A2780 cell line.

The A2780 cell line is a cornerstone in ovarian cancer research, established from the tumor tissue of an untreated patient.[1][2] This cell line is of epithelial morphology and grows as an adherent monolayer.[1][2] It is widely used for toxicity testing and cancer genetic studies.[3]

### Frequently Asked Questions (FAQs)

Q1: What are the recommended culture media for the A2780 cell line?

A2780 cells are typically cultured in either RPMI-1640 or Dulbecco's Modified Eagle Medium (DMEM).[2][3] The choice of medium can depend on specific experimental needs and laboratory protocols. Both media should be supplemented with fetal bovine serum (FBS) and antibiotics.

Q2: What are the optimal growth conditions for A2780 cells?

The optimal growth conditions for A2780 cells are a humidified atmosphere with 5% CO2 at 37°C.[2][3]

Q3: What is the typical doubling time for A2780 cells?



The doubling time for A2780 cells is approximately 24-25.3 hours.[3][4]

Q4: Are there any known drug-resistant variants of the A2780 cell line?

Yes, several drug-resistant variants have been developed from the parental A2780 cell line. Notably, the A2780CIS (cisplatin-resistant) and A2780ADR (adriamycin-resistant) cell lines are available and widely used to study mechanisms of drug resistance in ovarian cancer.[5]

Q5: What are the key signaling pathways studied in A2780 cells?

Key signaling pathways investigated in A2780 cells, particularly in the context of drug resistance, include the Insulin-like Growth Factor Receptor (IGF-IR) and Phosphoinositide 3-kinase (PI3K) pathways.[6] Hyperactivation of these pathways is associated with cisplatin resistance.[6] The mTOR pathway has also been implicated in cisplatin resistance in A2780 cells.[7]

## **Troubleshooting Guide**



Issue	Possible Cause(s)	Recommended Solution(s)
Slow Cell Growth	- Suboptimal culture conditions (temperature, CO <sub>2</sub> , humidity)- Depleted nutrients in the medium- Mycoplasma contamination- High passage number leading to senescence	- Verify incubator settings Change the culture medium every 2-3 days Test for mycoplasma contamination Use cells with a lower passage number.
Cells Detaching from the Flask	- Over-confluency leading to cell death- Excessive trypsinization during passaging- Poor quality of culture flasks	- Passage cells before they reach 100% confluency (ideally at 80-90%) Minimize exposure to trypsin; neutralize with serum-containing medium promptly Use tissue culture-treated flasks from a reputable supplier.
Cell Clumping after Passaging	- Incomplete dissociation of cells- Presence of DNA from dead cells	- Ensure a single-cell suspension is achieved by gentle pipetting after trypsinization Centrifuge the cell suspension and resuspend the pellet in fresh medium to remove cellular debris.
Inconsistent Experimental Results	- Variation in cell density at seeding- Genetic drift at high passage numbers- Instability of compounds in culture media	- Accurately count cells before seeding for experiments Maintain a frozen stock of low-passage cells and thaw a new vial periodically Test the stability of experimental compounds in the culture medium over the time course of the experiment.

# **Experimental Protocols**



**A2780 Cell Culture Media Preparation** 

Component		Volume for 500 mL
RPMI-1640 or DMEM Base Medium	1X	445 mL
Fetal Bovine Serum (FBS)	10%	50 mL
Penicillin-Streptomycin	1%	5 mL

#### Methodology:

- In a sterile biological safety cabinet, add the required volumes of FBS and Penicillin-Streptomycin to the base medium.
- · Mix gently by swirling the bottle.
- Store the complete medium at 4°C.

### **Subculturing of A2780 Cells**

#### Methodology:

- Warm the complete culture medium and trypsin-EDTA solution to 37°C.
- Aspirate the old medium from the culture flask.
- Wash the cell monolayer with sterile Phosphate Buffered Saline (PBS) without Ca<sup>2+</sup> and Mg<sup>2+</sup>.
- Add a sufficient volume of pre-warmed trypsin-EDTA to cover the cell monolayer (e.g., 1-2 mL for a T-75 flask).
- Incubate at 37°C for 2-5 minutes, or until cells detach. Observe under a microscope.
- Neutralize the trypsin by adding 4-5 volumes of complete culture medium.
- Gently pipette the cell suspension up and down to create a single-cell suspension.



- Transfer the cell suspension to a sterile centrifuge tube and centrifuge at 100-200 x g for 5 minutes.
- Discard the supernatant and resuspend the cell pellet in fresh, pre-warmed complete medium.
- Count the cells and seed new culture flasks at the desired density (e.g., 1:3 to 1:6 split ratio).
   [2]
- Incubate at 37°C in a 5% CO<sub>2</sub> humidified incubator.[2]

**Cryopreservation of A2780 Cells** 

Component	Concentration
Fetal Bovine Serum (FBS)	90-95%
Dimethyl Sulfoxide (DMSO)	5-10%

#### Methodology:

- Follow steps 1-8 of the subculturing protocol.
- Resuspend the cell pellet in cold cryopreservation medium at a concentration of 1-2 x 10<sup>6</sup> cells/mL.
- Aliquot 1 mL of the cell suspension into sterile cryovials.
- Place the cryovials in a controlled-rate freezing container and store at -80°C overnight.
- Transfer the vials to the vapor phase of liquid nitrogen for long-term storage.[3][8]

# **Visualizations**

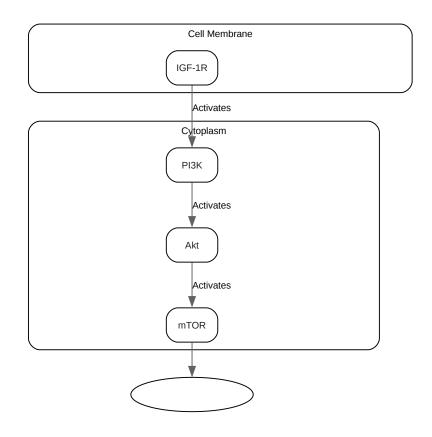




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Subculturing workflow for A2780 cells.





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Key signaling pathway in A2780 cisplatin resistance.

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